

# Commercial Availability and Technical Guide for (R)-N-Boc-3-morpholinecarbaldehyde

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## Compound of Interest

**Compound Name:** *Tert-butyl 3-formylmorpholine-4-carboxylate*

**Cat. No.:** B153264

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For researchers and professionals in drug development, (R)-N-Boc-3-morpholinecarbaldehyde serves as a valuable chiral building block. Its morpholine core is a privileged scaffold in medicinal chemistry, known for improving the pharmacokinetic properties of drug candidates.[\[1\]](#) This technical guide provides a comprehensive overview of its commercial availability, physicochemical properties, a plausible synthetic approach, and its relevance in drug discovery.

## Commercial Availability

Direct commercial availability of the enantiomerically pure (R)-N-Boc-3-morpholinecarbaldehyde is limited. While the racemic mixture and the (S)-enantiomer are available from several suppliers, the (R)-enantiomer is typically offered via custom synthesis.

Major chemical suppliers for the racemic and (S)- form include:

- AChemBlock: Offers N-Boc-3-morpholinecarbaldehyde with 97% purity.[\[2\]](#)
- BOC Sciences: Provides (S)-N-Boc-3-morpholinecarbaldehyde with a purity of 95%.[\[3\]](#)

Researchers requiring the (R)-enantiomer should inquire with these or other specialized custom synthesis providers.

## Physicochemical Data

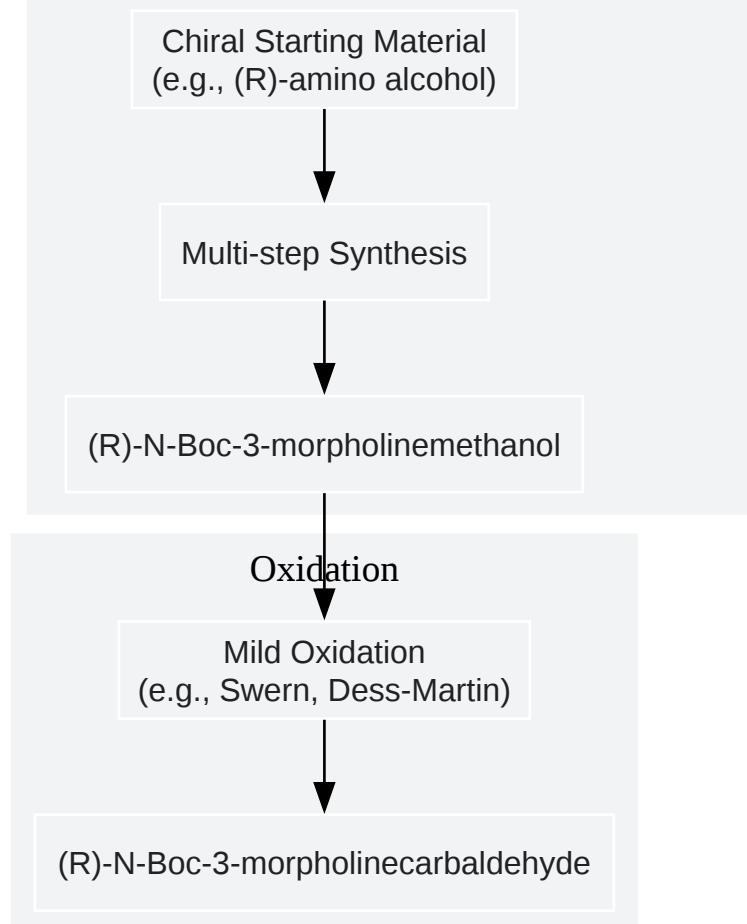
The following table summarizes the available physicochemical data for N-Boc-3-morpholinecarbaldehyde. The properties of the (R)-enantiomer are expected to be identical to the (S)-enantiomer, with the exception of the sign of its specific rotation.

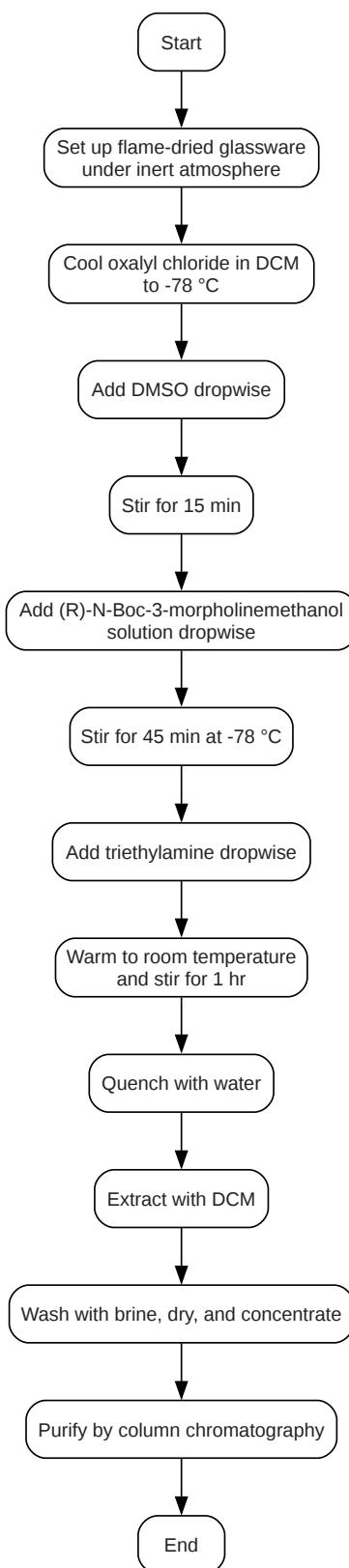
Property	Value	Source
IUPAC Name	tert-butyl (3R)-3-formylmorpholine-4-carboxylate	Inferred
Synonyms	(R)-4-(tert-butoxycarbonyl)morpholine-3-carbaldehyde	Inferred
CAS Number	833474-06-9 (racemic) <a href="#">[2]</a> , 218594-01-5 ((S)-enantiomer) <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[3]</a>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C10H17NO4 <a href="#">[2]</a>	<a href="#">[2]</a>
Molecular Weight	215.25 g/mol <a href="#">[2]</a>	<a href="#">[2]</a>
Purity	Typically ≥95%	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Inquire with supplier	
SMILES	CC(C)(C)OC(=O)N1CC-- INVALID-LINK--OC1	Inferred

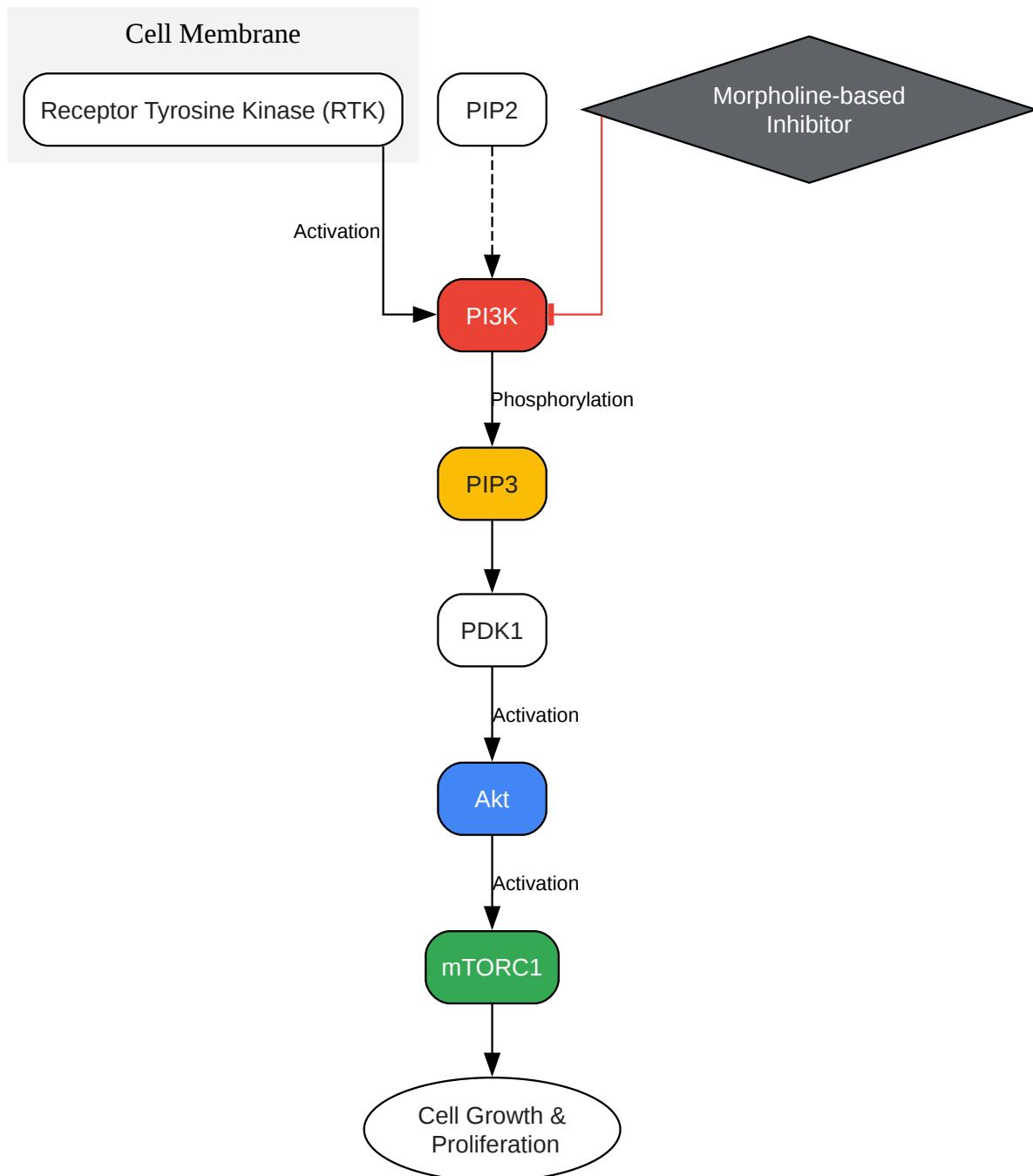
## Synthetic Approach

A robust and stereocontrolled synthesis of (R)-N-Boc-3-morpholinecarbaldehyde can be envisioned through a two-step process: the enantioselective synthesis of the corresponding primary alcohol, (R)-N-Boc-3-morpholinemethanol, followed by a mild oxidation to the aldehyde.

### Synthesis of (R)-N-Boc-3-morpholinemethanol





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## References

- 1. Dess-Martin Oxidation [organic-chemistry.org]
- 2. nbino.com [nbino.com]
- 3. Parikh–Doering oxidation - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Commercial Availability and Technical Guide for (R)-N-Boc-3-morpholinecarbaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b153264#commercial-availability-of-r-n-boc-3-morpholinecarbaldehyde>

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